

# commercial availability and purity of 1-Ethynyl-4-isopropylbenzene

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## Compound of Interest

Compound Name: 1-Ethynyl-4-isopropylbenzene

Cat. No.: B1298540

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## Technical Guide: 1-Ethynyl-4-isopropylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and purity of **1-Ethynyl-4-isopropylbenzene**, a key building block in organic synthesis and pharmaceutical research.

## Commercial Availability

**1-Ethynyl-4-isopropylbenzene**, also known as 4-isopropylphenylacetylene, is readily available from several chemical suppliers. The compound is typically offered in various quantities, from grams to kilograms, catering to both research and development as well as larger-scale manufacturing needs.

Key suppliers for this chemical include TCI (Shanghai) Development Co., Ltd., BOC Sciences, and ChemScene. When sourcing this material, it is crucial to reference its CAS number, which can be either 23152-99-0 or 132464-91-6, to ensure the correct product is being procured.

The following table summarizes the availability and typical purity of **1-Ethynyl-4-isopropylbenzene** from various suppliers.

Supplier	CAS Number	Purity Specification	Analytical Method	Synonyms
TCI	23152-99-0	>98.0%	GC	4'-Isopropylphenyl Acetylene, 1-Ethynyl-4-(propan-2-yl)benzene[1]
BOC Sciences	132464-91-6	95%	Not Specified	1-ethynyl-4-(2-methylpropyl)benzene, (4-(2-METHYLPROPYL)PHENYL)ACETYLENE, 4'-Isobutyl phenylacetylene[2]
ChemScene	23152-99-0	Not Specified	Not Specified	Benzene, 1-ethynyl-4-(1-methylethyl)-[3]

## Purity and Quality Control

The purity of **1-Ethynyl-4-isopropylbenzene** is a critical parameter for its application in sensitive downstream processes, particularly in drug development where impurities can have significant impacts on reaction outcomes and product safety. The most commonly cited method for purity analysis of this compound is Gas Chromatography (GC).[1]

## Experimental Protocol: Purity Determination by Gas Chromatography (GC)

The following provides a general methodology for determining the purity of **1-Ethynyl-4-isopropylbenzene** using Gas Chromatography. Researchers should optimize the specific parameters based on the instrumentation available in their laboratory.

Objective: To determine the percentage purity of a given sample of **1-Ethynyl-4-isopropylbenzene**.

Materials:

- **1-Ethynyl-4-isopropylbenzene** sample
- High-purity solvent for dilution (e.g., dichloromethane or hexane)
- Gas chromatograph equipped with a Flame Ionization Detector (FID)
- Appropriate GC column (e.g., a non-polar or medium-polarity capillary column)
- Carrier gas (e.g., helium or nitrogen)

Procedure:

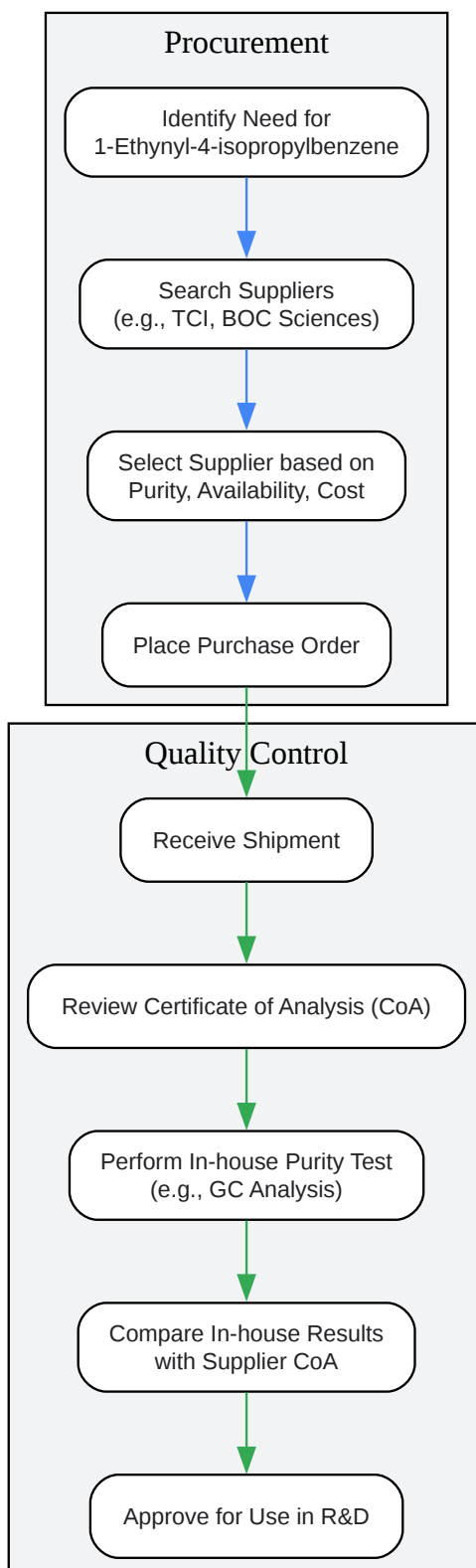
- Sample Preparation: Prepare a dilute solution of the **1-Ethynyl-4-isopropylbenzene** sample in the chosen solvent. A typical concentration might be 1 mg/mL.
- Instrument Setup:
  - Set the GC oven temperature program. A typical program might start at a low temperature (e.g., 50°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250°C) to ensure the elution of all components.
  - Set the injector and detector temperatures. The injector temperature should be high enough to ensure rapid volatilization of the sample, and the detector temperature should be higher than the final oven temperature.
  - Set the carrier gas flow rate to the optimal level for the chosen column.
- Injection: Inject a small, fixed volume of the prepared sample solution into the GC.
- Data Acquisition: Record the chromatogram. The peak corresponding to **1-Ethynyl-4-isopropylbenzene** should be the major peak.
- Analysis:

- Integrate the area of all peaks in the chromatogram.
- Calculate the percentage purity by dividing the area of the main peak (**1-Ethynyl-4-isopropylbenzene**) by the total area of all peaks and multiplying by 100.

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

## Procurement and Quality Control Workflow

The following diagram illustrates a typical workflow for procuring and verifying the quality of **1-Ethynyl-4-isopropylbenzene** for research and development purposes.



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Caption: Procurement and Quality Control Workflow for **1-Ethynyl-4-isopropylbenzene**.

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## References

- 1. 1-Ethynyl-4-isopropylbenzene | 23152-99-0 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)